

minimizing non-specific binding of GPR41 modulator 1

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Compound of Interest

Compound Name: GPR41 modulator 1

Cat. No.: B15569890

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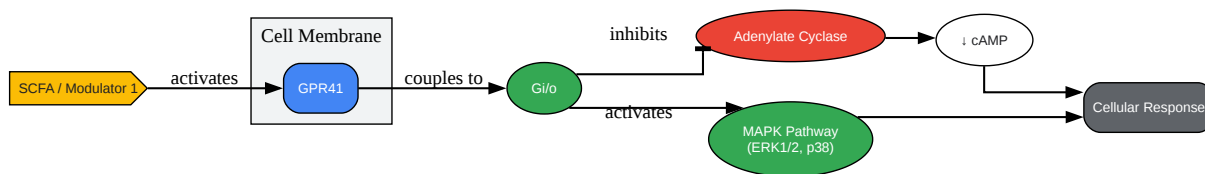
Technical Support Center: GPR41 Modulator 1

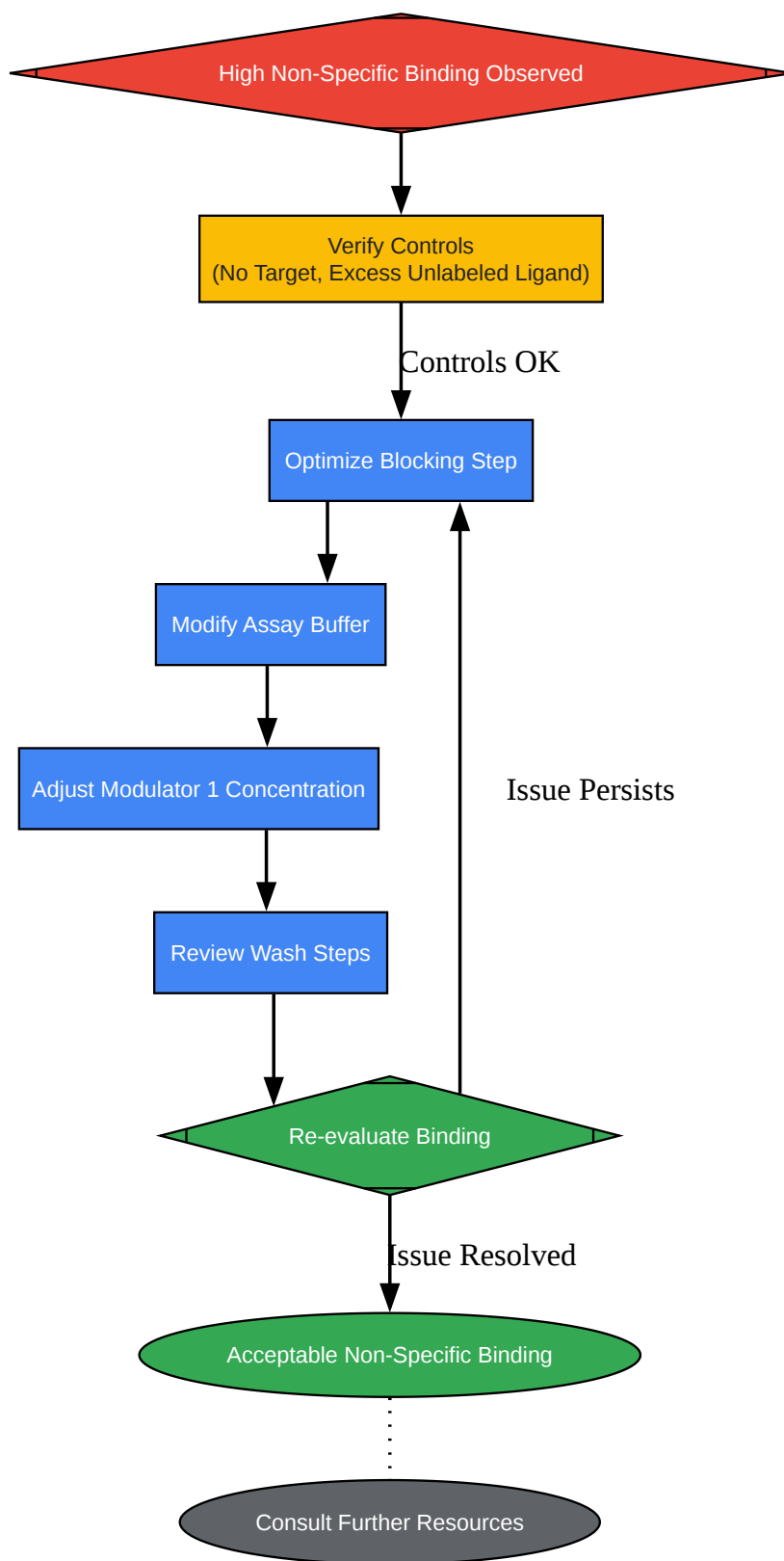
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in minimizing non-specific binding of **GPR41 Modulator 1** during their experiments.

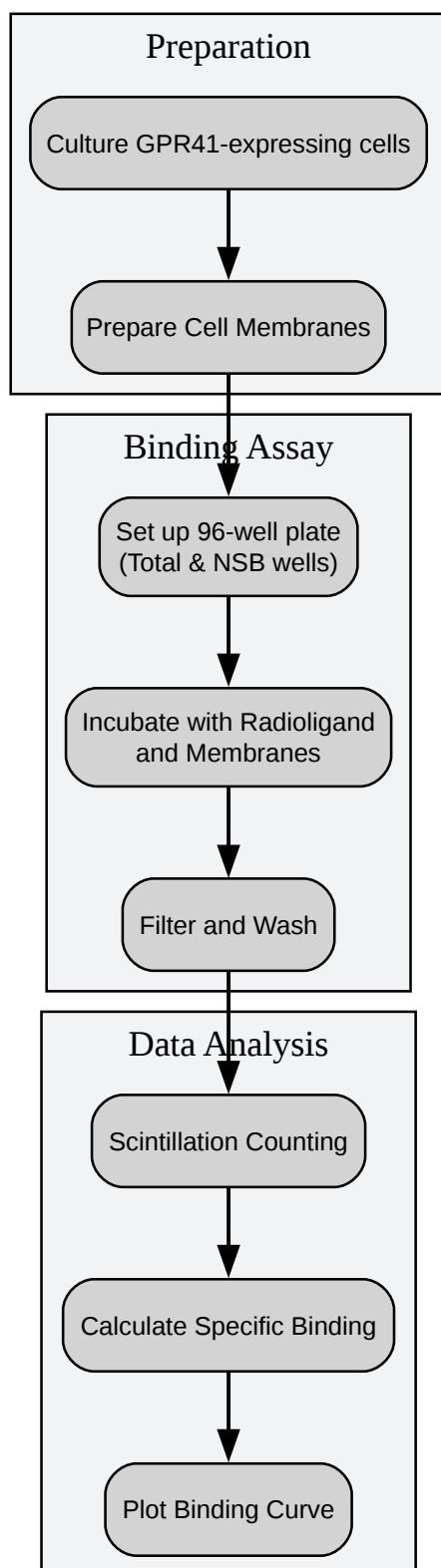
Frequently Asked Questions (FAQs)

Q1: What is GPR41 and what is its primary signaling pathway?

G Protein-Coupled Receptor 41 (GPR41), also known as Free Fatty Acid Receptor 3 (FFAR3), is a receptor that is primarily activated by short-chain fatty acids (SCFAs) like propionate.[1][2][3] Upon activation, GPR41 predominantly couples to the Gi/o protein pathway.[1] This coupling leads to the inhibition of adenylate cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[4] Additionally, GPR41 activation can stimulate the mitogen-activated protein kinase (MAPK) signaling pathway, specifically activating extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 MAPK.[5][6]







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